

Chemical Identity and Mechanistic Hazard Profile

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Compound of Interest

Compound Name: *Einecs 234-095-7*

CAS No.: *10532-56-6*

Cat. No.: *B12687881*

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To design an effective disposal strategy, we must first understand the causality behind the compound's hazards. Flurenol-dimethylammonium consists of a lipophilic fluorene ring system paired with a dimethylamine salt.

- **Environmental Persistence:** The polycyclic fluorene backbone is highly recalcitrant to rapid microbial degradation. Standard biological wastewater treatment facilities cannot effectively mineralize it.
- **Aquatic Mobility and Toxicity:** The dimethylamine salt formulation significantly increases the molecule's aqueous solubility compared to its free acid form. While this facilitates plant uptake in agricultural applications, it also means the compound is highly mobile in aqueous waste streams. If released into the water table, it readily crosses the cellular membranes of aquatic invertebrates (e.g., *Daphnia*) and fish, disrupting endocrine functions and causing long-term ecological damage.
- **Human Health:** The compound is a known skin, eye, and respiratory irritant (H315, H319, H335).

Quantitative Data Summary

Property	Value / Description
EINECS Number	234-095-7
CAS Registry Number	10532-56-6
Chemical Name	9-hydroxy-9H-fluorene-9-carboxylic acid, compound with dimethylamine (1:1)
Molecular Formula	C ₁₆ H ₁₇ NO ₃
Molecular Weight	271.31 g/mol
GHS Hazard Statements	H315, H319, H335, H411, H412, H413
Disposal Mechanism	Complete thermal mineralization (>900°C)

Pre-Disposal Safety & Spill Containment Protocol

Before initiating any disposal workflow, establish a self-validating safety perimeter. The goal is to prevent aerosolization of powders and the aqueous spread of liquids.

- **PPE Verification:** Personnel must don nitrile gloves (double-gloving is recommended due to the compound's skin irritation potential), splash-proof safety goggles, and a fluid-resistant lab coat. If handling dry powders, an N95 or P100 particulate respirator is mandatory to prevent inhalation of irritating dust.
- **Spill Containment (Dry):** If the powder form is spilled, do not use water. Water will solubilize the salt and spread the aquatic toxicant. Instead, gently sweep the powder using a damp, inert absorbent pad to prevent aerosolization.
- **Spill Containment (Liquid):** For aqueous solutions, surround the spill with an inert chemical absorbent (e.g., vermiculite or diatomaceous earth).
- **Decontamination:** Wash the affected surface with a basic detergent solution. The surfactants will lift the fluorene derivatives more effectively than water alone.

Step-by-Step Disposal Methodologies

Because biological degradation is ineffective for this compound, high-temperature incineration is the only scientifically sound method for destruction. Incineration provides the activation energy required to break the aromatic carbon-carbon bonds, fully mineralizing the compound into CO₂, H₂O, and NO_x (which is subsequently captured by the facility's emission scrubbers).

Protocol A: Solid Waste (Powders, Contaminated PPE, Empty Containers)

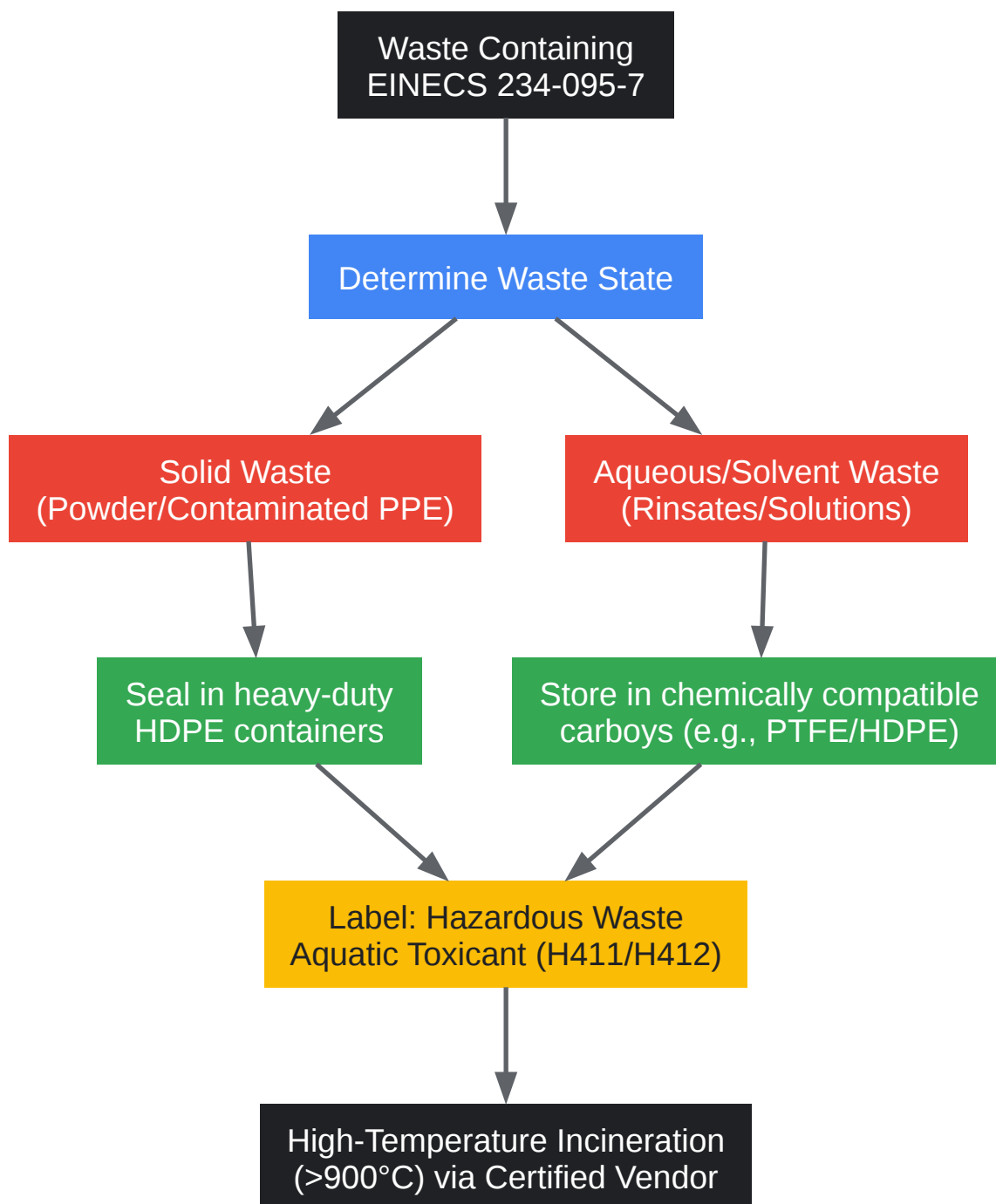
- **Collection:** Gather all solid waste containing **EINECS 234-095-7** into a high-density polyethylene (HDPE) hazardous waste bin lined with a heavy-duty, tear-resistant plastic bag.
- **Chemical Segregation:** Strictly isolate this waste from strong oxidizing agents. The dimethylamine component can react exothermically if mixed with concentrated oxidizers.
- **Labeling:** Affix a compliant hazardous waste label clearly stating: "Hazardous Waste - Toxic to Aquatic Life. Contains Flurenol-dimethylammonium (**EINECS 234-095-7**)."
- **Logistical Routing:** Transfer the sealed containers to a certified hazardous waste vendor specifically contracted for high-temperature rotary kiln incineration (minimum 900°C).

Protocol B: Aqueous and Solvent Waste (Rinsates, Mother Liquors)

- **Primary Containment:** Collect all liquid waste in a chemically compatible, sealable carboy (PTFE or HDPE are preferred to prevent leaching).
- **System Validation (pH Monitoring):** Test the pH of the waste solution using indicator strips or a calibrated probe. Adjust and maintain the pH between 7.0 and 9.0. **Causality:** Maintaining a neutral to slightly alkaline environment ensures the dimethylamine salt remains stable. If the solution becomes highly acidic, the free fluorene-9-carboxylic acid may precipitate out of the solution, creating stubborn, highly concentrated sludge at the bottom of the carboy that complicates downstream pumping and incineration.
- **Secondary Containment:** Place the sealed carboy in a secondary containment tray capable of holding 110% of the carboy's volume to capture any potential leaks.

- Logistical Routing: Manifest the carboy as "Aqueous Hazardous Waste - Environmentally Toxic" and route to a licensed facility for liquid injection incineration.

Disposal Workflow Visualization



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Fig 1. Decision matrix and disposal workflow for **EINECS 234-095-7** waste streams.

Regulatory Compliance and Documentation

Under EPA/RCRA guidelines (and equivalent international frameworks such as the EU Waste Framework Directive), agrochemical wastes must be tracked from cradle to grave. Ensure that a complete hazardous waste manifest is generated upon transferring the material to your waste broker. You are required to retain the Certificate of Destruction (CoD) from the incineration facility as permanent proof of regulatory compliance and environmental stewardship.

References

- Flurenol-butyl | CID 40816 - PubChem National Center for Biotechnology Information (NCBI) [\[Link\]](#)
- Flurenol - AERU University of Hertfordshire Pesticide Properties DataBase (PPDB) [\[Link\]](#)
- Minerals and Agricultural Chemicals ILO Encyclopaedia of Occupational Health and Safety [\[Link\]](#)
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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

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